

4-Chloro-3,5-dimethylpyridine CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Chloro-3,5-dimethylpyridine

Cat. No.: B123268

[Get Quote](#)

Technical Guide: 4-Chloro-3,5-dimethylpyridine

For Researchers, Scientists, and Drug Development Professionals

Core Compound Details

CAS Number: 143798-73-6

Molecular Formula: C_7H_8ClN

This technical guide provides an in-depth overview of **4-Chloro-3,5-dimethylpyridine**, a heterocyclic organic compound of interest in medicinal chemistry and drug development. This document outlines its physicochemical properties, and its role as a key intermediate in the synthesis of pharmaceutical agents.

Physicochemical Properties

A summary of the key physical and chemical properties of **4-Chloro-3,5-dimethylpyridine** is presented in the table below. These properties are crucial for its handling, characterization, and application in synthetic chemistry.

| Property | Value | Source |
|------------------|--------------------------------|--------------|
| Molecular Weight | 141.60 g/mol | PubChem[1] |
| Boiling Point | 202.926 °C at 760 mmHg | ChemicalBook |
| Density | 1.114 g/cm ³ | ChemicalBook |
| InChIKey | KQZPYCAYJQTSMV-UHFFFAOYSA-N | PubChem[1] |
| Canonical SMILES | <chem>CC1=CN=CC(=C1Cl)C</chem> | PubChem[1] |

Synthesis and Reactivity

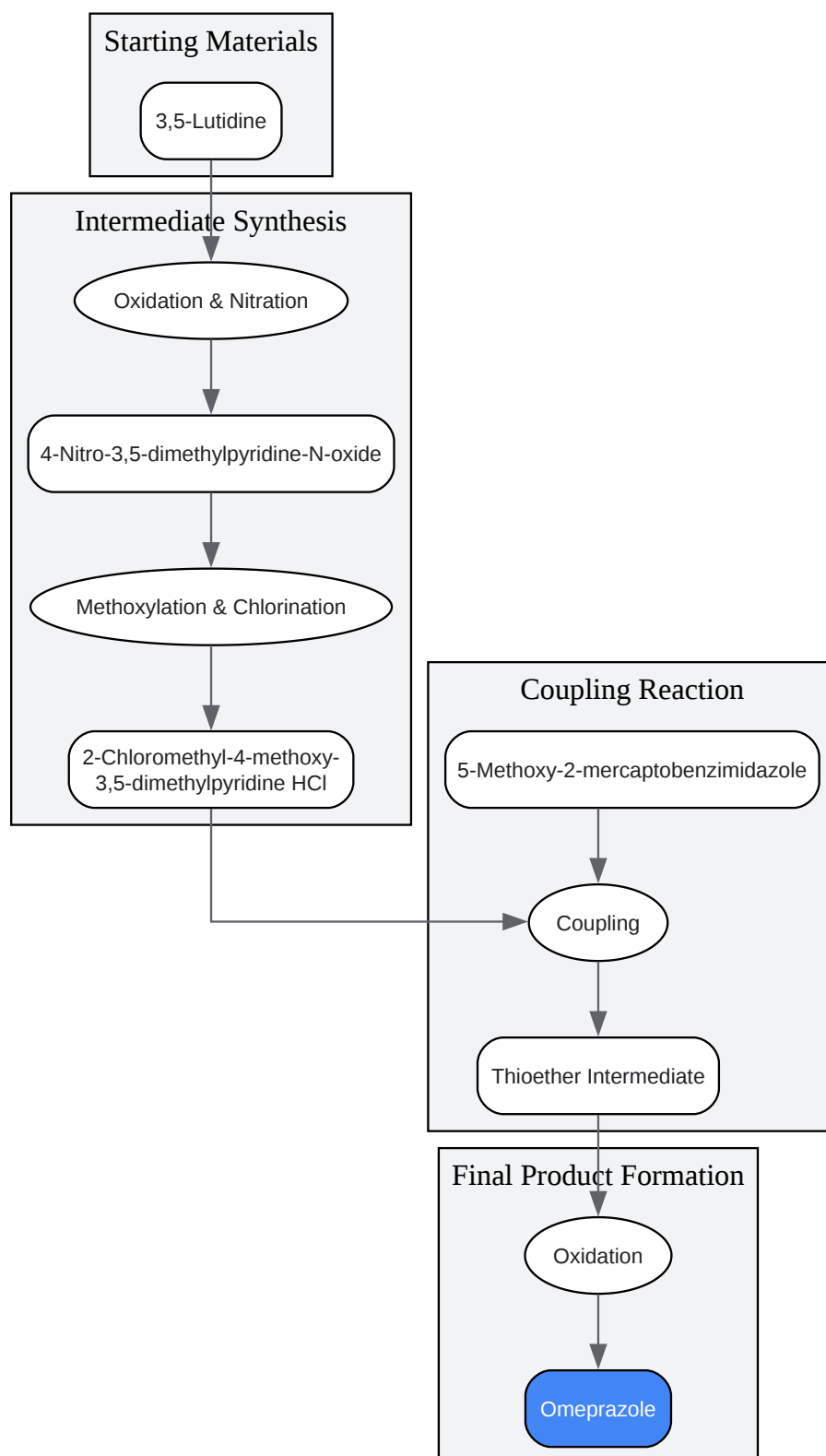
While a specific, detailed experimental protocol for the direct synthesis of **4-Chloro-3,5-dimethylpyridine** is not readily available in the public domain, its synthesis can be inferred from general methods for the chlorination of pyridine derivatives. A common approach involves the chlorination of the corresponding pyridine N-oxide. For instance, the synthesis of similar compounds often involves the treatment of a 4-H-pyridine-N-oxide with a chlorinating agent such as phosphorus oxychloride (POCl₃) or chlorine gas (Cl₂).

The reactivity of **4-Chloro-3,5-dimethylpyridine** is characteristic of a halogenated pyridine. The chlorine atom at the 4-position can be displaced by nucleophiles, making it a valuable building block for the synthesis of more complex molecules.

Application in Drug Development: Synthesis of Omeprazole

4-Chloro-3,5-dimethylpyridine and its derivatives are significant intermediates in the pharmaceutical industry. A prominent example is the use of a closely related compound, 2-chloromethyl-4-methoxy-3,5-dimethylpyridine hydrochloride, in the synthesis of Omeprazole, a widely used proton pump inhibitor for treating acid-related gastrointestinal disorders.

The logical workflow for the synthesis of Omeprazole highlights the importance of this class of pyridine derivatives.



[Click to download full resolution via product page](#)

Logical workflow for the synthesis of Omeprazole.

Experimental Protocols

General Procedure for the Synthesis of a Chlorinated Pyridine Intermediate (by Analogy)

The following is a generalized experimental protocol for the synthesis of a chlorinated pyridine intermediate, based on procedures for similar compounds used in the synthesis of Omeprazole. This protocol is for illustrative purposes and would require optimization for the specific synthesis of **4-Chloro-3,5-dimethylpyridine**.

Materials:

- Substituted Pyridine N-oxide
- Phosphorus oxychloride (POCl_3) or other suitable chlorinating agent
- Inert solvent (e.g., Dichloromethane, Chloroform)
- Sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware and equipment for reflux and extraction

Procedure:

- The substituted pyridine N-oxide is dissolved in an inert solvent in a round-bottom flask equipped with a reflux condenser and a dropping funnel.
- The solution is cooled in an ice bath.
- The chlorinating agent (e.g., POCl_3) is added dropwise to the stirred solution, maintaining a low temperature.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and then heated to reflux for several hours. The progress of the reaction should be monitored by a suitable technique (e.g., TLC or GC).

- Upon completion, the reaction mixture is cooled, and the excess chlorinating agent is quenched cautiously with ice water.
- The mixture is neutralized with a saturated solution of sodium bicarbonate.
- The organic layer is separated, and the aqueous layer is extracted multiple times with the organic solvent.
- The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, and filtered.
- The solvent is removed under reduced pressure to yield the crude chlorinated pyridine product.
- The crude product can be purified by a suitable method such as distillation or chromatography.

Safety Information

4-Chloro-3,5-dimethylpyridine is a chemical that should be handled with appropriate safety precautions in a laboratory setting. Based on available data, it is classified with the following hazards:

- Harmful if swallowed
- Causes skin irritation
- Causes serious eye damage
- May cause respiratory irritation

It is essential to use personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling this compound. All work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Chloro-3,5-dimethylpyridine | C₇H₈ClN | CID 10997126 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Chloro-3,5-dimethylpyridine CAS number and molecular formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b123268#4-chloro-3-5-dimethylpyridine-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com